

Benzyltriethylammonium Chloride: A Comprehensive Safety and Handling Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzyltriethylammonium chloride*

Cat. No.: *B3251126*

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This technical guide provides an in-depth overview of the safety information for **Benzyltriethylammonium chloride** (CAS No. 56-37-1), a quaternary ammonium salt frequently utilized as a phase transfer catalyst in organic synthesis. The following sections detail the material's physical and chemical properties, toxicological data, and recommended safety protocols to ensure its proper handling, storage, and disposal in a research and development setting.

Physicochemical Properties

Benzyltriethylammonium chloride is a white to light yellow crystalline powder.^{[1][2]} It is hygroscopic, meaning it readily absorbs moisture from the air, and is soluble in water.^{[1][2][3]} Key physical and chemical data are summarized in the table below.

Property	Value	Source
Molecular Formula	C13H22ClN	[4]
Molecular Weight	227.77 g/mol	[5]
Melting Point	185 °C (Decomposition)	[6]
Water Solubility	700 g/L (at 20 °C)	[7]
Flash Point	> 275 °C / > 527 °F	[3]
Autoignition Temperature	300 °C / 572 °F	[3]
Appearance	White crystalline powder	[1]

Toxicological Information

The primary routes of exposure to **Benzyltriethylammonium chloride** are inhalation, ingestion, and skin or eye contact. It is classified as an irritant, causing skin, eye, and respiratory tract irritation.[1][5][8] Ingestion may be harmful.[1][5]

Parameter	Species	Value	Observations	Source
Acute Oral Toxicity (LD50)	Rat	2219 mg/kg	Behavioral: Somnolence (general depressed activity). Gastrointestinal: Changes in structure or function of salivary glands. Skin and Appendages: Hair loss.	[4][9][10]
Acute Aquatic Toxicity (LC50)	Fathead Minnow (Pimephales promelas)	161 mg/L (96 hours)	[11]	

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC or NTP.[4][11]

Experimental Protocols: Detailed experimental methodologies for the toxicological data cited are not available in the reviewed Safety Data Sheets. The LD50 value was determined through acute oral toxicity studies in rats, and the LC50 value was determined through acute toxicity studies in fathead minnows.[4][11]

Hazard Identification and Safety Precautions

Benzyltriethylammonium chloride is classified under the Globally Harmonized System (GHS) with the following hazard statements:

- H315: Causes skin irritation.[4][8][11]
- H319: Causes serious eye irritation.[4][8][11]
- H335: May cause respiratory irritation.[4][8][11]

The signal word is "Warning".^{[4][8]}

To mitigate these risks, the following precautionary measures are recommended:

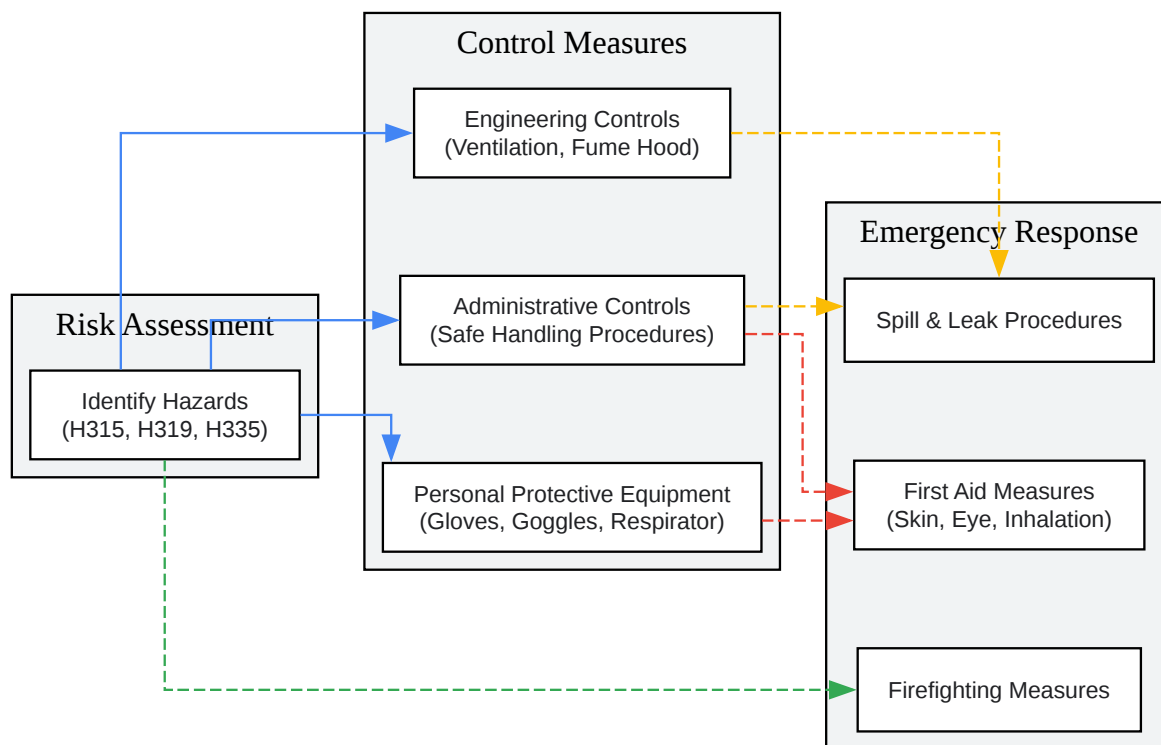
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical splash goggles or safety glasses with side-shields conforming to EN166 or NIOSH standards.^{[1][4]}
- Skin Protection: Wear appropriate chemical-resistant gloves (inspect before use) and protective clothing to prevent skin exposure.^{[1][5][12]}
- Respiratory Protection: If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^[1] In case of insufficient ventilation, wear suitable respiratory equipment.^[6]

Handling and Storage

- Handling: Avoid contact with skin and eyes.^[5] Avoid the formation of dust and aerosols.^[5] Use in a well-ventilated area or under a fume hood.^[6] Wash hands thoroughly after handling.^[3]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.^[5] Store in a cool place.^[4] It is sensitive to moisture and should be protected from it.^{[3][8]} Keep away from heat and sources of ignition.^[6]

The logical workflow for ensuring safety when handling **Benzyltriethylammonium chloride** is depicted in the following diagram.



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Safety Workflow for **Benzyltriethylammonium Chloride**

Emergency Procedures

First Aid Measures

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[4]
- Skin Contact: Wash off with soap and plenty of water. Consult a physician.[4]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[4]
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4] Do not use a water jet.[6]
- Hazardous Combustion Products: Carbon oxides, nitrogen oxides (NO_x), and hydrogen chloride gas.[4][6]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[4]

Accidental Release Measures

- Personal Precautions: Use personal protective equipment.[4] Avoid dust formation.[4] Ensure adequate ventilation.[4] Evacuate personnel to safe areas.[4]
- Environmental Precautions: Do not let the product enter drains.[4]
- Containment and Cleanup: Pick up and arrange disposal without creating dust.[4] Sweep up and shovel into suitable, closed containers for disposal.[4]

Disposal Considerations

Dispose of surplus and non-recyclable solutions to a licensed disposal company.[4] The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[4] Always dispose of the product in accordance with local, state, and federal regulations.

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- To cite this document: BenchChem. [Benzyltriethylammonium Chloride: A Comprehensive Safety and Handling Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3251126#benzyltriethylammonium-chloride-safety-data-sheet-msds-information]

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